

Solubility Profile of p-Nitrobenzyl Mesylate: A Technical Guide

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Compound of Interest

Compound Name: *p*-nitrobenzyl mesylate

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This technical guide provides a comprehensive overview of the solubility of **p-nitrobenzyl mesylate** in various solvents, a critical parameter for its application in research and development, particularly in its role as a thiol-specific alkylating reagent for direct kinase substrate identification.

Core Data Presentation: Solubility of p-Nitrobenzyl Mesylate

The following table summarizes the available quantitative and qualitative solubility data for **p-nitrobenzyl mesylate**. It is important to note that solubility can be influenced by factors such as temperature, purity of both the solute and the solvent, and the presence of moisture.

Solvent	Type	Solubility	Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble[1][2][3]	Up to 100 mM[1][2][4]	Multiple sources report high solubility. One source specifies 2 mg/mL[3], another 46 mg/mL (198.93 mM)[5], and another 100 mg/mL (432.47 mM), noting that sonication may be needed and that hygroscopic DMSO can negatively impact solubility[6].
Ethanol	Polar Protic	Soluble[5]	~12.97 mM	Reported as 3 mg/mL[5].
Water	Polar Protic	Insoluble[5]	-	
Acetone	Polar Aprotic	Data not available	-	
Acetonitrile	Polar Aprotic	Data not available	-	
Chloroform	Nonpolar	Data not available	-	A similar compound, p-nitrobenzyl acetoacetate, is reported to be soluble in chloroform.

Ethyl Acetate	Polar Aprotic	Data not available	-
Tetrahydrofuran (THF)	Polar Aprotic	Data not available	-
Dimethylformamide (DMF)	Polar Aprotic	Data not available	-

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of a solid compound like **p-nitrobenzyl mesylate**. These protocols are based on established laboratory practices.

Protocol 1: Qualitative Solubility Assessment

This method provides a rapid determination of whether a compound is soluble, partially soluble, or insoluble in a specific solvent.

Materials:

- **p-Nitrobenzyl mesylate**
- Selected solvents (e.g., water, ethanol, DMSO, acetone)
- Small test tubes or vials
- Spatula
- Vortex mixer

Procedure:

- Add approximately 1-2 mg of **p-nitrobenzyl mesylate** to a clean, dry test tube.
- Add 0.1 mL of the selected solvent to the test tube.
- Vigorously agitate the mixture using a vortex mixer for 30-60 seconds.

- Visually inspect the solution against a contrasting background.
 - Soluble: The solid completely dissolves, and the solution is clear.
 - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve.
- If the compound is insoluble, incrementally add more solvent (e.g., in 0.1 mL aliquots up to a total of 1 mL) and repeat the agitation and observation steps to confirm insolubility.
- Record the observations for each solvent.

Protocol 2: Quantitative Solubility Determination (Saturation Method)

This method determines the concentration of a saturated solution of the compound in a given solvent.

Materials:

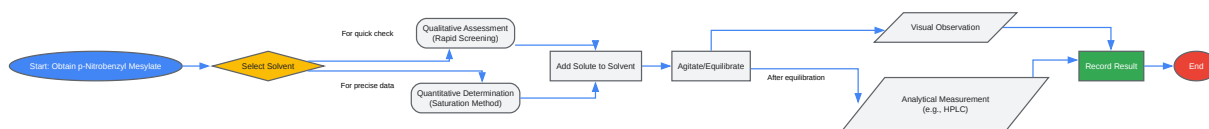
- **p-Nitrobenzyl mesylate**
- Selected solvent
- Scintillation vials or other sealable containers
- Analytical balance
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation.

Procedure:

- Prepare a series of standard solutions of **p-nitrobenzyl mesylate** of known concentrations in the chosen solvent.
- Generate a calibration curve by analyzing the standard solutions using HPLC.
- Add an excess amount of **p-nitrobenzyl mesylate** to a vial containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.
- Seal the vial and place it in a constant temperature shaker. Equilibrate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- After equilibration, carefully withdraw a sample of the supernatant, ensuring no solid particles are transferred.
- Filter the supernatant through a syringe filter to remove any remaining solid particles.
- Dilute the filtered, saturated solution with the solvent to a concentration that falls within the range of the calibration curve.
- Analyze the diluted sample by HPLC.
- Using the calibration curve, determine the concentration of **p-nitrobenzyl mesylate** in the diluted sample and calculate the concentration in the original saturated solution. This value represents the solubility.

Visualizations

The following diagrams illustrate the logical workflow for solubility testing and a conceptual representation of the factors influencing solubility.



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Caption: Logical workflow for determining the solubility of **p-nitrobenzyl mesylate**.

Caption: Factors influencing the solubility of **p-nitrobenzyl mesylate**.

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